

Application Notes and Protocols for 3-(Morpholin-4-yl)butanenitrile

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Compound of Interest

Compound Name: 3-(Morpholin-4-yl)butanenitrile

Cat. No.: B2546118

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Abstract

These application notes provide a comprehensive experimental framework for the synthesis, characterization, and potential biological evaluation of **3-(Morpholin-4-yl)butanenitrile**. This document outlines detailed protocols for its preparation via a Michael addition reaction, analytical methods for structural confirmation, and assays to explore its potential cytotoxic and antimicrobial activities. The provided information is intended to serve as a foundational guide for researchers investigating novel morpholine-containing compounds for potential therapeutic applications.

Chemical and Physical Properties

The properties of **3-(Morpholin-4-yl)butanenitrile** are predicted based on structurally similar compounds.

Property	Predicted Value
Molecular Formula	C ₈ H ₁₄ N ₂ O
Molecular Weight	154.21 g/mol [1]
Appearance	Colorless to pale yellow liquid
Boiling Point	Estimated > 200 °C
Solubility	Soluble in methanol, ethanol, DMSO, chloroform
Storage	Store at 2-8 °C in a tightly sealed container

Synthesis Protocol: Michael Addition

The proposed synthesis of **3-(Morpholin-4-yl)butanenitrile** is based on the Michael addition of morpholine to crotononitrile.

Materials:

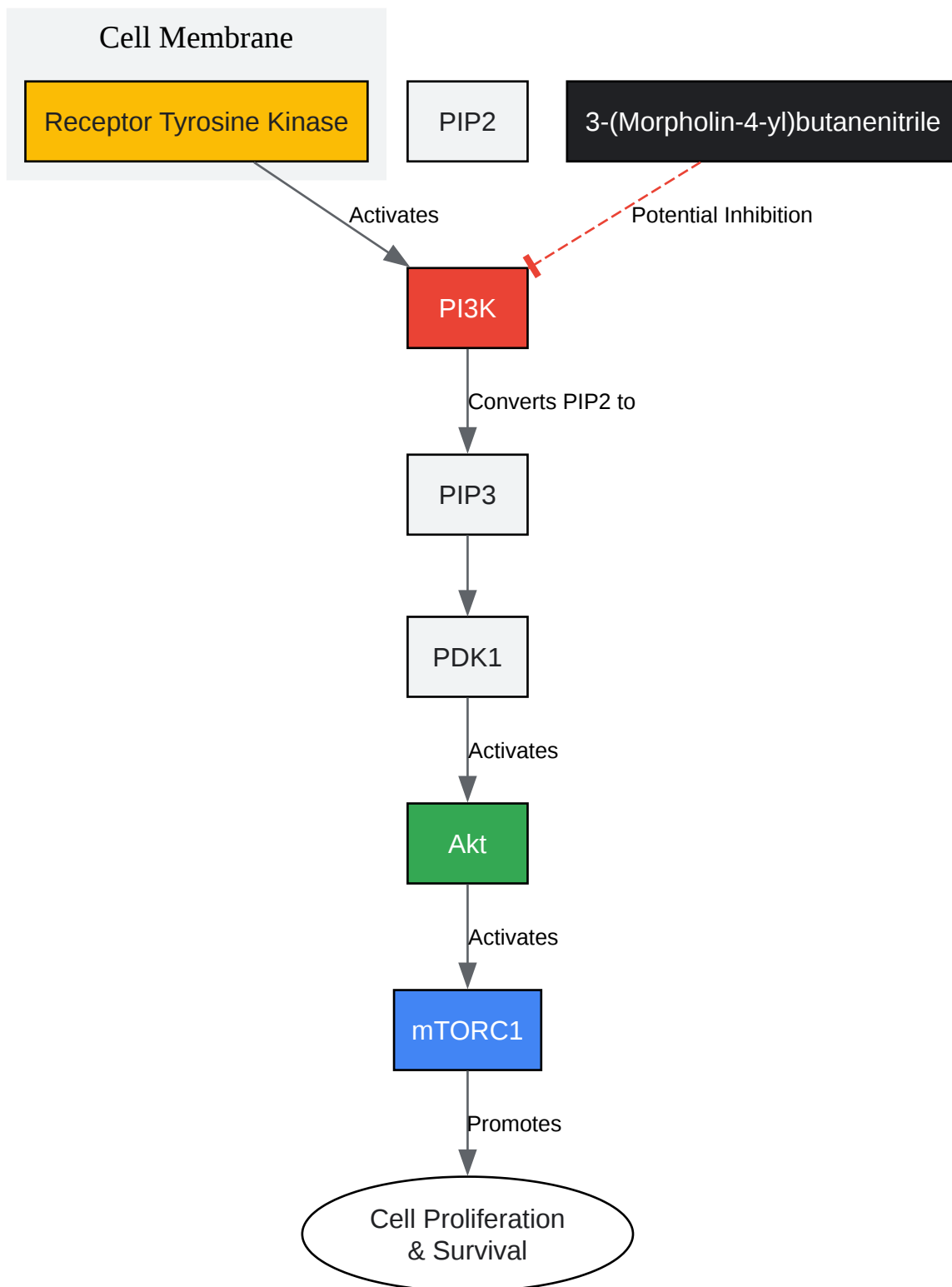
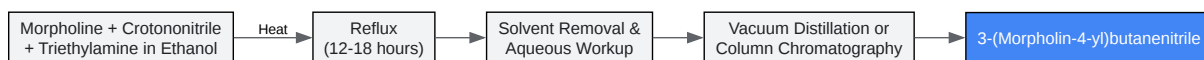
- Morpholine (≥99%)
- Crotononitrile (99%)
- Triethylamine (≥99%)
- Ethanol (anhydrous)
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating plate
- Separatory funnel

- Rotary evaporator

Procedure:

- To a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add morpholine (8.71 g, 0.1 mol) and anhydrous ethanol (40 mL).
- Begin stirring the solution at room temperature.
- Slowly add crotononitrile (6.71 g, 0.1 mol) to the flask.
- Add triethylamine (1.01 g, 0.01 mol) as a catalyst.
- Heat the reaction mixture to reflux (approximately 78 °C) and maintain for 12-18 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the ethanol under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in diethyl ether (50 mL) and wash with saturated sodium bicarbonate solution (2 x 25 mL) followed by brine (25 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain pure **3-(Morpholin-4-yl)butanenitrile**.

DOT Diagram of the Synthetic Workflow:



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References

- 1. 4-Morpholinebutanenitrile | C₈H₁₄N₂O | CID 294574 - PubChem [pubchem.ncbi.nlm.nih.gov]
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